

# An In-depth Technical Guide to the Physicochemical Properties of Propyl Laurate

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## Compound of Interest

Compound Name: Propyl laurate

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This technical guide provides a comprehensive overview of the core physicochemical properties of **propyl laurate**, with a focus on its melting and boiling points. The information is presented to support research and development activities where this fatty acid ester is utilized.

## Physicochemical Data of Propyl Laurate

**Propyl laurate**, also known as propyl dodecanoate, is the ester formed from the condensation of lauric acid and propanol. It is a colorless liquid at room temperature and sees use in the flavor and fragrance industry.[1][2] For applications in research and drug development, a precise understanding of its physical properties is crucial. The table below summarizes key quantitative data for **propyl laurate**.

Property	Value	Conditions
Melting Point	4.2°C (estimate)	
Boiling Point	285.23°C to 291.00°C	@ 760.00 mm Hg
Density	0.86 g/mL	@ 25 °C
Refractive Index	1.43000 to 1.43600	@ 20.00 °C
Molecular Weight	242.40 g/mol	
Molecular Formula	C15H30O2	

Data compiled from multiple sources.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

## Experimental Protocols for Property Determination

Accurate determination of melting and boiling points is fundamental for the characterization and purity assessment of chemical compounds. The methodologies described below are standard procedures in organic chemistry laboratories.

### 2.1. Melting Point Determination using a Capillary Method (e.g., Mel-Temp Apparatus)

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For pure crystalline compounds, this transition occurs over a narrow range.[\[6\]](#) Impurities typically depress the melting point and broaden the melting range.[\[6\]](#)

Methodology:

- **Sample Preparation:** A small amount of the solid sample is finely ground and packed into a thin-walled capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a heating block apparatus, such as a Mel-Temp, adjacent to a thermometer or temperature probe.
- **Heating:** The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point.
- **Determination:** The heating rate is then reduced to about 1-2°C per minute to allow for thermal equilibrium.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. For a pure compound, this range is typically sharp (0.5-1.0°C).[\[6\]](#)

### 2.2. Boiling Point Determination using the Thiele Tube Method

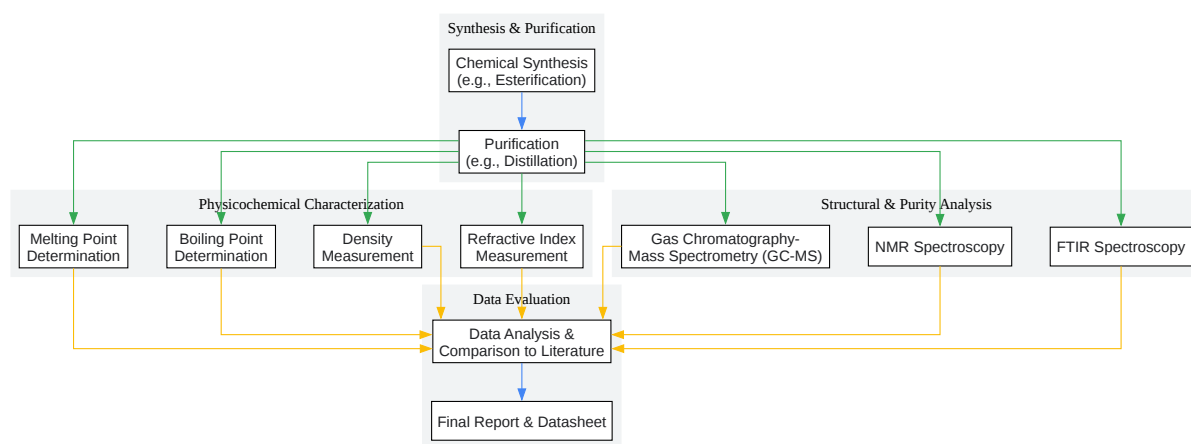
The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

#### Methodology:

- **Apparatus Setup:** A small quantity of the liquid sample is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed within the test tube containing the sample.
- **Heating:** The test tube assembly is attached to a thermometer and immersed in a heat-stable oil bath, such as a Thiele tube, which is designed to ensure uniform heating.
- **Observation:** The bath is heated gently. As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
- **Determination:** Heating continues until a continuous and rapid stream of bubbles emerges from the capillary tube. The heat source is then removed, and the bath is allowed to cool slowly.
- **Recording:** The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point of the sample.

## Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the physicochemical characterization of a chemical compound like **propyl laurate**.



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